

# An In-depth Technical Guide to 4-Amino-2,6-dinitrotoluene

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## Compound of Interest

Compound Name: 4-Amino-2,6-dinitrotoluene

Cat. No.: B094180

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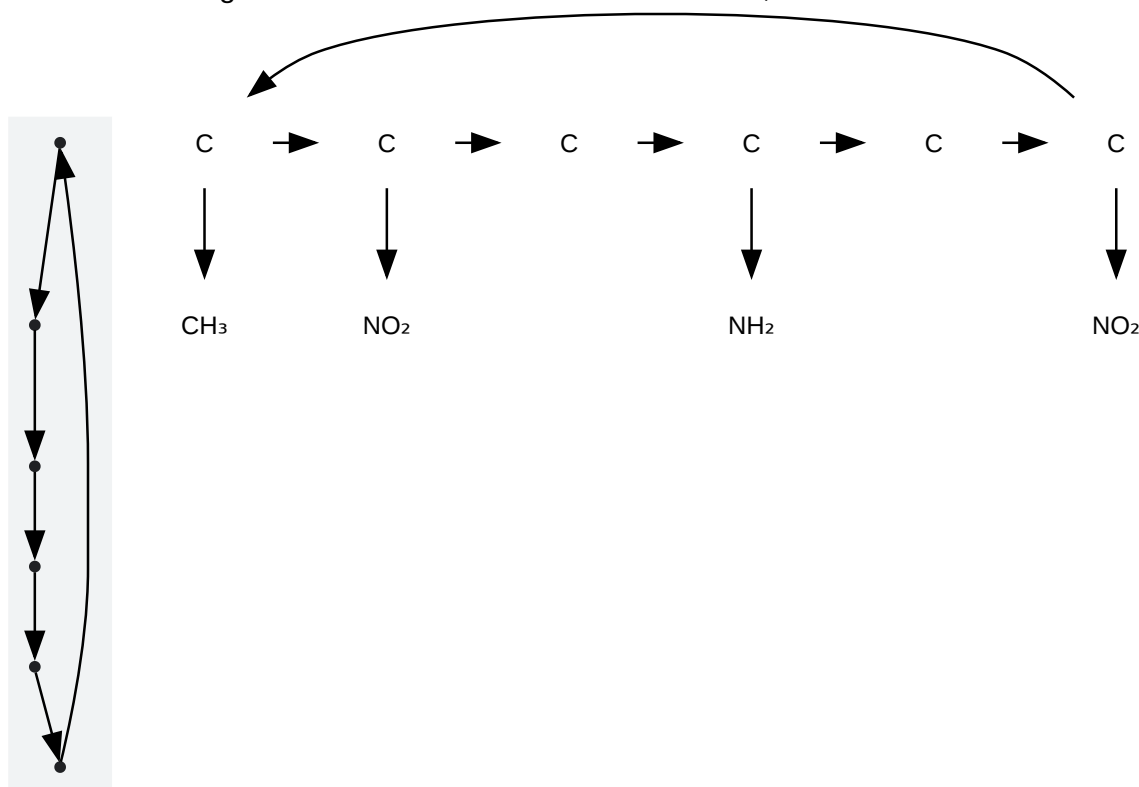
This guide provides a comprehensive technical overview of **4-Amino-2,6-dinitrotoluene**, a compound of significant interest in environmental science, toxicology, and as a chemical intermediate. Designed for researchers, scientists, and drug development professionals, this document delves into its core chemical identity, synthesis, physicochemical properties, applications, and safety considerations, underpinned by established scientific literature.

## Core Identity: CAS Number and Chemical Structure

**4-Amino-2,6-dinitrotoluene**, also known by synonyms such as 3,5-Dinitro-4-methylaniline and 4-ADNT, is a nitroaromatic compound.<sup>[1][2]</sup> Its unique identification is assigned by the Chemical Abstracts Service (CAS) with the registry number 19406-51-0.<sup>[1][2][3]</sup>

The molecular structure consists of a toluene backbone substituted with two nitro groups (NO<sub>2</sub>) at positions 2 and 6, and an amino group (NH<sub>2</sub>) at position 4.<sup>[2][4]</sup> This specific arrangement of functional groups dictates its chemical reactivity and physical properties. The empirical formula for this compound is C<sub>7</sub>H<sub>7</sub>N<sub>3</sub>O<sub>4</sub>.<sup>[2][4][5]</sup>

Figure 1. Chemical Structure of 4-Amino-2,6-dinitrotoluene



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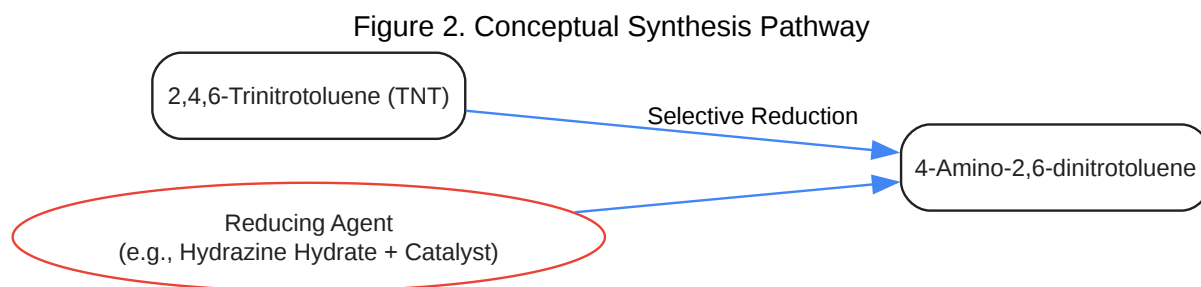
Caption: Chemical structure of **4-Amino-2,6-dinitrotoluene**.

## Synthesis and Formation

**4-Amino-2,6-dinitrotoluene** is notably recognized as a primary transformation product resulting from the biological degradation and reduction of 2,4,6-trinitrotoluene (TNT).<sup>[5]</sup> This conversion is a critical area of study in the bioremediation of sites contaminated with explosives.

While specific one-step synthesis protocols for **4-Amino-2,6-dinitrotoluene** are less commonly detailed than for its isomers, its formation is a known outcome of TNT reduction. The selective reduction of nitro groups on the TNT molecule is a key chemical challenge. Typically, the reduction of TNT often yields **4-amino-2,6-dinitrotoluene** as a major product.<sup>[6][7]</sup> The synthesis of related isomers, such as 2-amino-4,6-dinitrotoluene, has been achieved through the selective reduction of the ortho-nitro groups of TNT using hydrazine hydrate in the

presence of a catalyst like ferric chloride ( $\text{FeCl}_3$ ) and charcoal.[6][7] A similar strategic reduction targeting the para-nitro group would be the logical pathway for synthesizing the 4-amino isomer.



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Caption: Generalized pathway for the synthesis of **4-Amino-2,6-dinitrotoluene** from TNT.

## Physicochemical Properties

A summary of the key physicochemical properties of **4-Amino-2,6-dinitrotoluene** is presented in the table below. These parameters are crucial for predicting its environmental fate, transport, and for developing analytical methodologies.

Property	Value	Source
Molecular Weight	197.15 g/mol	[2][4]
Melting Point	171 °C	[2]
Boiling Point (Predicted)	382.6 ± 37.0 °C	[2]
Density (Predicted)	1.497 ± 0.06 g/cm <sup>3</sup>	[2]
Appearance	Solid	[1]
Water Solubility	Moderately soluble	[5]
Vapor Pressure	4E-05 mm Hg	[1]
XLogP3	1.1	[4]

## Applications and Areas of Research

The primary relevance of **4-Amino-2,6-dinitrotoluene** stems from its role as a metabolite and degradation product of TNT.[5] Consequently, its study is paramount in the following fields:

- **Environmental Monitoring and Bioremediation:** As a persistent environmental contaminant at military sites, understanding its toxicology and developing effective remediation strategies is a key area of research. It is known to form non-extractable bound residues with organic matter in soil.[5]
- **Toxicology and Occupational Health:** **4-Amino-2,6-dinitrotoluene** has been detected in the urine of workers exposed to TNT, making it a biomarker for exposure.[1][4] Toxicological studies are essential to ascertain its health effects, which may include hepatotoxicity and the induction of methemoglobinemia.[1][4]
- **Chemical Synthesis:** As a dinitro-substituted aniline, it holds potential as an intermediate in the synthesis of more complex molecules, including dyes and specialty chemicals.

## Safety and Handling

**4-Amino-2,6-dinitrotoluene** is classified as a hazardous substance. According to safety data sheets, it is toxic if swallowed, in contact with skin, or if inhaled.[8][9] It may also cause damage to organs through prolonged or repeated exposure.[8]

Precautionary Measures:

- **Personal Protective Equipment (PPE):** Wear appropriate protective gloves, clothing, and eye/face protection.[8]
- **Ventilation:** Use only outdoors or in a well-ventilated area.[8]
- **Handling:** Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[8]
- **Storage:** Store in a well-ventilated place and keep the container tightly closed. Store locked up.[8]

## Analytical Methodologies

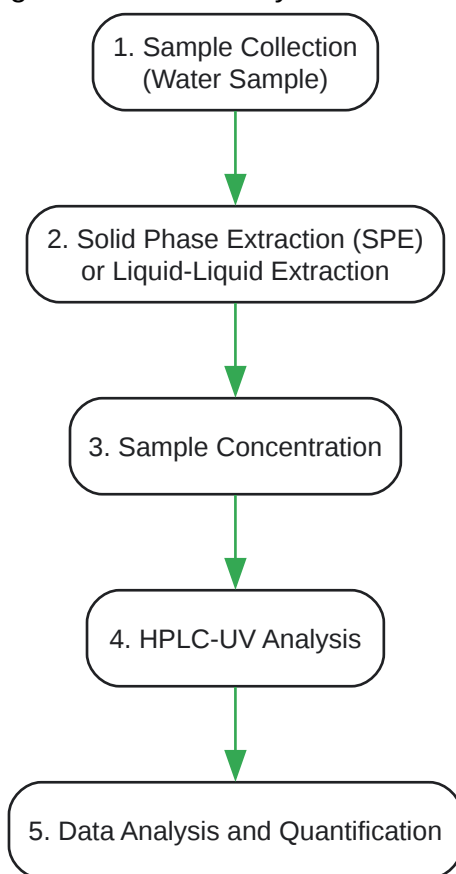
The detection and quantification of **4-Amino-2,6-dinitrotoluene** are critical for environmental and biological monitoring. Several analytical techniques are employed for this purpose:

- High-Performance Liquid Chromatography (HPLC): This is a standard method for the analysis of explosives and their metabolites in environmental samples. EPA Method 8330B, for instance, uses HPLC with UV detection.[\[10\]](#)
- Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS is another powerful technique for the identification and quantification of nitroaromatic compounds.[\[10\]](#)

## Exemplary Analytical Workflow: HPLC Analysis

The following outlines a typical workflow for the analysis of **4-Amino-2,6-dinitrotoluene** in a water sample.

Figure 3. HPLC Analytical Workflow



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Caption: A generalized workflow for the HPLC analysis of **4-Amino-2,6-dinitrotoluene**.

#### Step-by-Step Protocol Outline:

- Sample Preparation:
  - Collect a representative water sample.
  - Filter the sample to remove particulate matter.
  - Perform a solid-phase extraction (SPE) or liquid-liquid extraction to isolate and pre-concentrate the analyte from the aqueous matrix.
- Instrumental Analysis:
  - Inject the extracted and concentrated sample into an HPLC system equipped with a suitable column (e.g., C18) and a UV detector.
  - Use an appropriate mobile phase gradient (e.g., acetonitrile and water) to achieve separation.
- Quantification:
  - Prepare a series of calibration standards of known concentrations.
  - Generate a calibration curve by plotting the peak area versus concentration.
  - Determine the concentration of **4-Amino-2,6-dinitrotoluene** in the sample by interpolating its peak area on the calibration curve.

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